

1,6-Bis(trichlorosilyl)hexane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Bis(trichlorosilyl)hexane

Cat. No.: B083055

[Get Quote](#)

Technical Guide: 1,6-Bis(trichlorosilyl)hexane

Audience: Researchers, scientists, and drug development professionals.

Core Molecular Information

1,6-Bis(trichlorosilyl)hexane is an organochlorosilane compound used as a chemical intermediate in research and industrial applications.^[1] Its fundamental properties, molecular formula, and molecular weight are crucial for its application in chemical synthesis and material science.

Quantitative Data

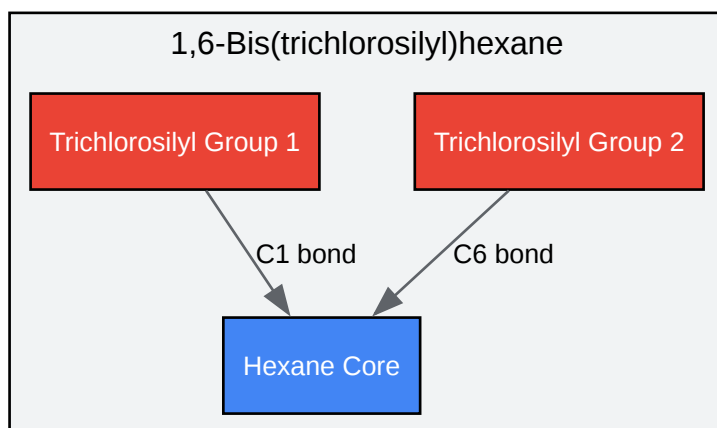
The essential quantitative data for **1,6-Bis(trichlorosilyl)hexane** is summarized in the table below.

Property	Value	References
Molecular Formula	C ₆ H ₁₂ Cl ₆ Si ₂	[1][2][3][4]
Linear Formula	Cl ₃ Si(CH ₂) ₆ SiCl ₃	
Molecular Weight	353.05 g/mol	[2][4]
CAS Number	13083-94-8	[2][3]
Density	1.327 g/mL at 25 °C	[2]
Boiling Point	281 °C	[4]
Melting Point	<25 °C	[2][4]
Refractive Index	n ₂₀ /D 1.475	

Molecular Structure and Logic

The structure of **1,6-Bis(trichlorosilyl)hexane** consists of a central hexane chain (a six-carbon alkane backbone). Each end of this chain is bonded to a trichlorosilyl (-SiCl₃) group. This bifunctional nature is key to its reactivity and use as a crosslinking agent or monomer in polymer synthesis.

Logical Structure of 1,6-Bis(trichlorosilyl)hexane



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gelest.com [gelest.com]
- 2. 1,6-Bis(Trichlorosilyl)Hexane | CAS 13083-94-8 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. pschemicals.com [pschemicals.com]
- 4. 13083-94-8 CAS MSDS (1,6-BIS(TRICHLOROSILYL)HEXANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [1,6-Bis(trichlorosilyl)hexane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083055#1-6-bis-trichlorosilyl-hexane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b083055#1-6-bis-trichlorosilyl-hexane-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com